

Application Notes and Protocols: Preparation of Antitumor Agent-120 Stock Solution

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Compound of Interest

Compound Name: Antitumor agent-120

Cat. No.: B2600699

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Introduction

Antitumor agent-120 (CAS No. 948901-10-8) is a flavonoid compound isolated from the Kudzu root.[1][2] Flavonoids are a class of polyphenolic compounds widely found in plants and are of significant interest in cancer research due to their potential antitumor activities.[3][4] Proper preparation of stock solutions is critical for accurate and reproducible experimental results in both in vitro and in vivo studies. These application notes provide a detailed protocol for the preparation, storage, and handling of **Antitumor agent-120** stock solutions.

It is important to note that another compound referred to as "Anticancer agent 120" (CAS No. 2928614-22-4), an N-acylated ciprofloxacin analogue, also exists. This protocol specifically addresses the flavonoid compound, **Antitumor agent-120** (CAS No. 948901-10-8).

Researchers should verify the specific compound being used.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Antitumor agent-120**.

Parameter	Value	Source
Molecular Weight	296.32 g/mol	[5]
CAS Number	948901-10-8	[1][2]
Appearance	White to off-white solid	[5]
Solubility in DMSO	100 mg/mL (337.47 mM)	[5]
Storage of Solid	4°C, stored under nitrogen	[5]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month (stored under nitrogen)	[1][5]
In Vitro Activity (IC50)	>50 µM for LNCaP and PC3 cancer cells	[1][2]

Experimental Protocols

Safety Precautions

A specific Safety Data Sheet (SDS) for **Antitumor agent-120** (CAS 948901-10-8) was not readily available. However, as with any chemical compound, appropriate safety measures should be taken.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes.
- Disposal: Dispose of the compound and any contaminated materials in accordance with institutional and local regulations.

Materials and Equipment

- **Antitumor agent-120** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade

- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Ultrasonic bath

Stock Solution Preparation Protocol (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro studies.

- Pre-weighing Preparation: Before weighing, ensure the **Antitumor agent-120** powder has equilibrated to room temperature to prevent condensation.
- Weighing: Carefully weigh out 1 mg of **Antitumor agent-120** powder on an analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Calculate the required volume of DMSO to achieve a 10 mM concentration.
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - For 1 mg: $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 296.32 \text{ g/mol}) = 0.00033747 \text{ L} = 337.5 \text{ }\mu\text{L}$
 - Add 337.5 μL of anhydrous DMSO to the microcentrifuge tube containing the 1 mg of **Antitumor agent-120**.
- Dissolution:
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - For compounds that are difficult to dissolve, brief sonication in an ultrasonic water bath may be necessary.[5] It is recommended to use newly opened DMSO as it is hygroscopic,

and water absorption can affect solubility.[\[5\]](#)

- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[\[1\]](#)[\[5\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[5\]](#) It is recommended to store under nitrogen.[\[1\]](#)[\[5\]](#)

Working Solution Preparation

For cell-based assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the final desired concentration. It is crucial to keep the final DMSO concentration in the culture medium low (typically below 0.1% to 0.5%) to avoid solvent-induced cytotoxicity.

Signaling Pathways and Experimental Workflows

Workflow for Stock Solution Preparation

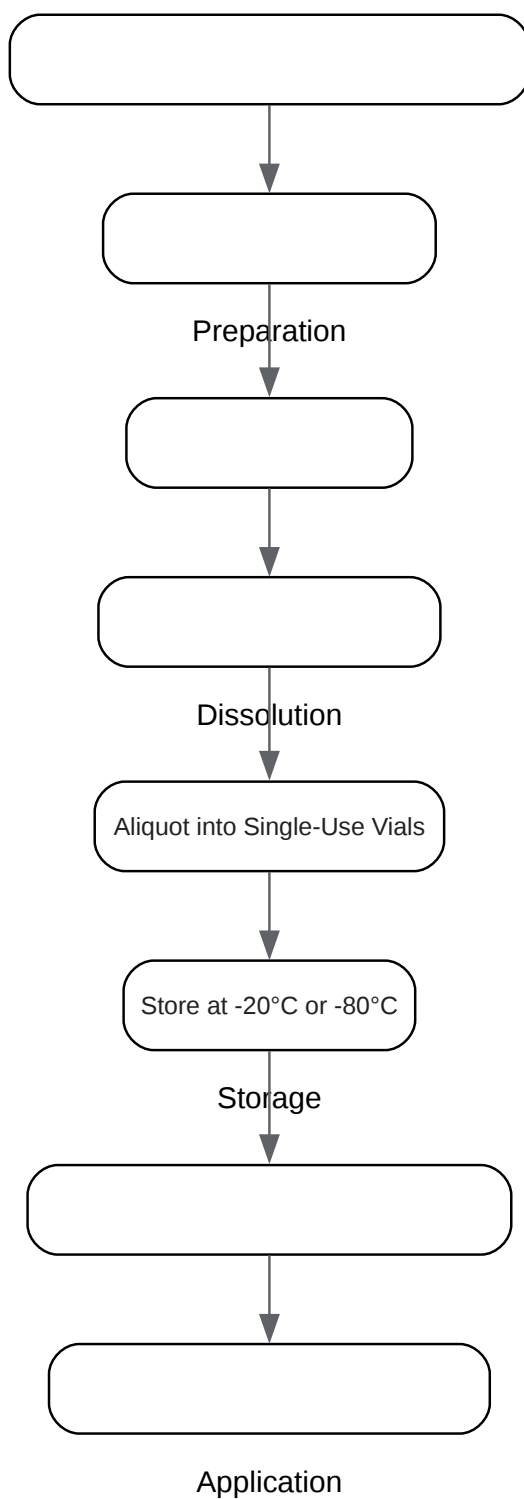


Figure 1: Workflow for Antitumor Agent-120 Stock Solution Preparation

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Caption: Workflow for **Antitumor Agent-120** Stock Solution Preparation.

Application Guidelines

- **In Vitro Studies:** Based on the provided IC₅₀ of >50 μM for LNCaP and PC3 cells, initial experiments could explore a concentration range from low micromolar (e.g., 1-10 μM) up to 100 μM to determine the dose-response effect on the cell line of interest.[1][2] The working concentrations for other flavonoids in cell culture have been reported in the range of 2-30 μM .
- **In Vivo Studies:** For animal studies, the stock solution may need to be formulated in a vehicle suitable for the chosen route of administration. This may involve further dilution in solvents such as a mixture of DMSO, PEG300, Tween 80, and saline. The dosage will need to be determined empirically, but typical doses for flavonoids like quercetin in mice have been around 10 mg/kg/day.

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